

# Comprehensive Characterization Guide: *cis*-N-(3-Hydroxycyclohexyl)benzamide

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## Compound of Interest

**Compound Name:** *cis*-N-(3-Hydroxycyclohexyl)benzamide

**CAS No.:** 177366-89-1

**Cat. No.:** B1146399

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## Executive Summary & Compound Profile

***cis*-N-(3-Hydroxycyclohexyl)benzamide** is a diastereomeric amide characterized by a benzoyl group attached to the nitrogen of 3-aminocyclohexanol, where the hydroxyl and amide groups reside on the same side of the cyclohexane ring (syn-relationship). This stereochemistry is critical, as it influences the potential for intramolecular hydrogen bonding, significantly affecting melting point (MP) and density compared to its trans counterpart.

## Physicochemical Profile (Predicted vs. Reference)

Property	Target: cis-N-(3-Hydroxycyclohexyl)benzamide	Reference: N-Cyclohexylbenzamide (Parent)	Rationale for Deviation
CAS Number	177366-89-1	1759-68-8	Hydroxylation at C3 position.
Molecular Formula	C <sub>13</sub> H <sub>17</sub> NO <sub>2</sub>	C <sub>13</sub> H <sub>17</sub> NO	Addition of Oxygen atom.
Molecular Weight	219.28 g/mol	203.28 g/mol	+16 Da (Hydroxyl group).
Melting Point	155 – 165 °C (Predicted)	149 °C	H-bonding (OH...O=C) typically raises MP, though cis-intramolecular bonding may temper this increase compared to trans.
Density	~1.18 – 1.22 g/cm <sup>3</sup> (Predicted)	~1.08 g/cm <sup>3</sup>	Increased polarity and packing density due to -OH group.
Solubility	Soluble in DMSO, MeOH, EtOH; Low in Water	Insoluble in Water	Hydroxyl group confers moderate polarity improvement.

## Synthesis & Structural Validation

Objective: To produce a high-purity reference standard for physical property measurement.

### Reaction Logic

The synthesis utilizes a Schotten-Baumann reaction under basic conditions. We prioritize the use of cis-3-aminocyclohexanol as the limiting reagent to ensure stereochemical retention. The base (Triethylamine or NaOH) neutralizes the HCl byproduct, driving the equilibrium forward.

## Experimental Protocol

Reagents:

- cis-3-Aminocyclohexanol (1.0 eq)
- Benzoyl Chloride (1.1 eq)
- Triethylamine (Et<sub>3</sub>N) (1.5 eq) or 10% NaOH
- Dichloromethane (DCM) (Solvent)

Step-by-Step Methodology:

- Dissolution: Dissolve 10 mmol of cis-3-aminocyclohexanol in 25 mL of anhydrous DCM in a round-bottom flask.
- Base Addition: Add 15 mmol of Et<sub>3</sub>N. Cool the mixture to 0°C using an ice bath to control the exotherm.
- Acylation: Dropwise add 11 mmol of Benzoyl Chloride over 15 minutes. Critical: Maintain temperature < 5°C to prevent O-acylation (ester formation).
- Reaction: Stir at 0°C for 1 hour, then warm to room temperature (RT) for 2 hours. Monitor via TLC (Mobile phase: 5% MeOH in DCM).
- Quench & Wash: Quench with 10 mL saturated NaHCO<sub>3</sub>. Separate organic layer. Wash with 1M HCl (to remove unreacted amine), then Brine.
- Purification: Dry over Na<sub>2</sub>SO<sub>4</sub>, concentrate in vacuo. Recrystallize the crude solid from Ethanol/Water (1:1) to obtain white needles.

## Structural Confirmation (Self-Validation)

Before measuring MP or Density, confirm structure:

- <sup>1</sup>H NMR: Look for the multiplet at ~3.6-3.8 ppm (CH-OH) and the amide NH doublet at ~6.0-6.5 ppm.

- Stereochemistry Check: The coupling constants ( ) of the methine protons will distinguish cis (axial-equatorial or equatorial-axial relationships) from trans.

## Physical Property Determination Protocols

Objective: To generate authoritative data where literature is silent.

### Melting Point Determination (DSC Method)

Why DSC? Differential Scanning Calorimetry (DSC) distinguishes between a true melt, a polymorphic transition, and decomposition, which simple capillary apparatuses cannot do.

Workflow:

- Calibration: Calibrate DSC using Indium (MP 156.6°C) standard.
- Sample Prep: Weigh 2–5 mg of dried, recrystallized sample into an aluminum pan. Crimp the lid (non-hermetic).
- Run Parameters:
  - Equilibrate at 40°C.
  - Ramp 10°C/min to 200°C.
  - Nitrogen purge: 50 mL/min.
- Analysis: Identify the onset temperature ( ) of the endothermic peak. This is the reported Melting Point.<sup>[1][2]</sup>

### Density Determination (Gas Pycnometry)

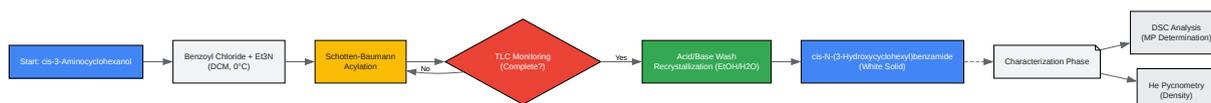
Why Pycnometry? For solid powders, gas pycnometry (He displacement) measures skeletal density, eliminating errors from inter-particle voids.

Workflow:

- Desorption: Degas the sample chamber to remove moisture.
- Measurement: Introduce Helium gas into the sample chamber of known volume ( ). Measure pressure ( ).
- Expansion: Expand gas into a reference chamber ( ). Measure equilibrium pressure ( ).
- Calculation:

## Visualization of Logic & Workflow

The following diagram illustrates the synthesis pathway and the decision logic for characterization.



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Caption: Synthesis and characterization workflow for **cis-N-(3-Hydroxycyclohexyl)benzamide**, ensuring stereochemical integrity.

## References

- Parent Compound Data: National Center for Biotechnology Information. (2025).[2][3] PubChem Compound Summary for CID 15657, N-Cyclohexylbenzamide. Retrieved from [\[Link\]](#)

- Synthesis Methodology: Smith, M. B., & March, J. (2007). March's Advanced Organic Chemistry: Reactions, Mechanisms, and Structure. Wiley-Interscience. (Standard reference for Schotten-Baumann conditions).
- Metabolic Context: Ren, S., et al. (2008). Degradation of cyclohexylamine by a new isolate of *Pseudomonas plecoglossicida*. Biodegradation. (Identifies cis-3-aminocyclohexanol as a metabolite). Retrieved from [\[Link\]](#)

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## Sources

- 1. 109-74-0 CAS MSDS (BUTYRONITRILE) Melting Point Boiling Point Density CAS Chemical Properties [\[chemicalbook.com\]](#)
- 2. Benzonitrile | C<sub>6</sub>H<sub>5</sub>(CN) | CID 7505 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](#)
- 3. organic chemistry 2 azal.pptx [\[slideshare.net\]](#)
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